

# Application Notes and Protocols for Assessing Puxitatug Samrotecan Efficacy In Vivo

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## Compound of Interest

*Compound Name:* Puxitatug samrotecan drug-linker

*Cat. No.:* B15605162

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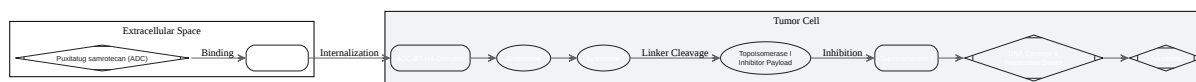
For Researchers, Scientists, and Drug Development Professionals

## Introduction

Puxitatug samrotecan (AZD8205) is a novel antibody-drug conjugate (ADC) that holds promise for the treatment of solid tumors.[1][2][3][4] This ADC targets B7 homolog 4 (B7-H4), a transmembrane protein that is overexpressed in a variety of cancers, including endometrial cancer, and has limited expression in normal tissues.[5][6][7][8] The antibody component of Puxitatug samrotecan binds to B7-H4 on tumor cells, leading to the internalization of the ADC. Once inside the cell, the linker is cleaved, releasing a potent topoisomerase I inhibitor payload. This payload induces DNA damage and ultimately leads to apoptotic cell death.[1][3][4]

These application notes provide a detailed protocol for assessing the in vivo efficacy of Puxitatug samrotecan in a preclinical orthotopic xenograft model of endometrial cancer.

## Signaling Pathway of Puxitatug Samrotecan



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Caption: Mechanism of action of Puxitatug samrotercan.

## Experimental Protocol: Orthotopic Endometrial Cancer Xenograft Model

This protocol details the establishment of an orthotopic endometrial cancer xenograft model using the B7-H4-expressing Ishikawa cell line and subsequent assessment of Puxitatug samrotercan efficacy.

### Cell Line Preparation and Luciferase Transfection

**Cell Line:** Ishikawa human endometrial adenocarcinoma cell line (ATCC HTB-113). This cell line is a well-established model for endometrial cancer.[9][10][11] While direct confirmation of high B7-H4 expression in all Ishikawa sub-lines can vary, studies show B7-H4 is highly expressed in the majority of endometrial cancers, making this a clinically relevant model.[6][7]

**Luciferase Transfection:** To enable non-invasive tumor monitoring via bioluminescence imaging (BLI), the Ishikawa cells should be stably transfected with a luciferase reporter gene (e.g., firefly luciferase).

Protocol:

- Culture Ishikawa cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.[11]
- Transfect the cells with a lentiviral vector carrying the luciferase gene. Several commercially available kits and established protocols can be used for this purpose.[12][13]

- Select for stably transfected cells using an appropriate antibiotic selection marker (e.g., hygromycin B).[13]
- Confirm luciferase expression and activity in vitro using a luciferase assay system before proceeding to in vivo studies.[13]

## Animal Model

Species: Female athymic nude mice (e.g., NU/J), 6-8 weeks old. The immunocompromised status of these mice is necessary to prevent rejection of the human tumor xenograft.

Acclimatization: Allow mice to acclimate to the facility for at least one week prior to any experimental procedures. House them in a specific pathogen-free environment with access to sterile food and water ad libitum. All animal procedures must be approved by the Institutional Animal Care and Use Committee (IACUC).

## Orthotopic Tumor Implantation

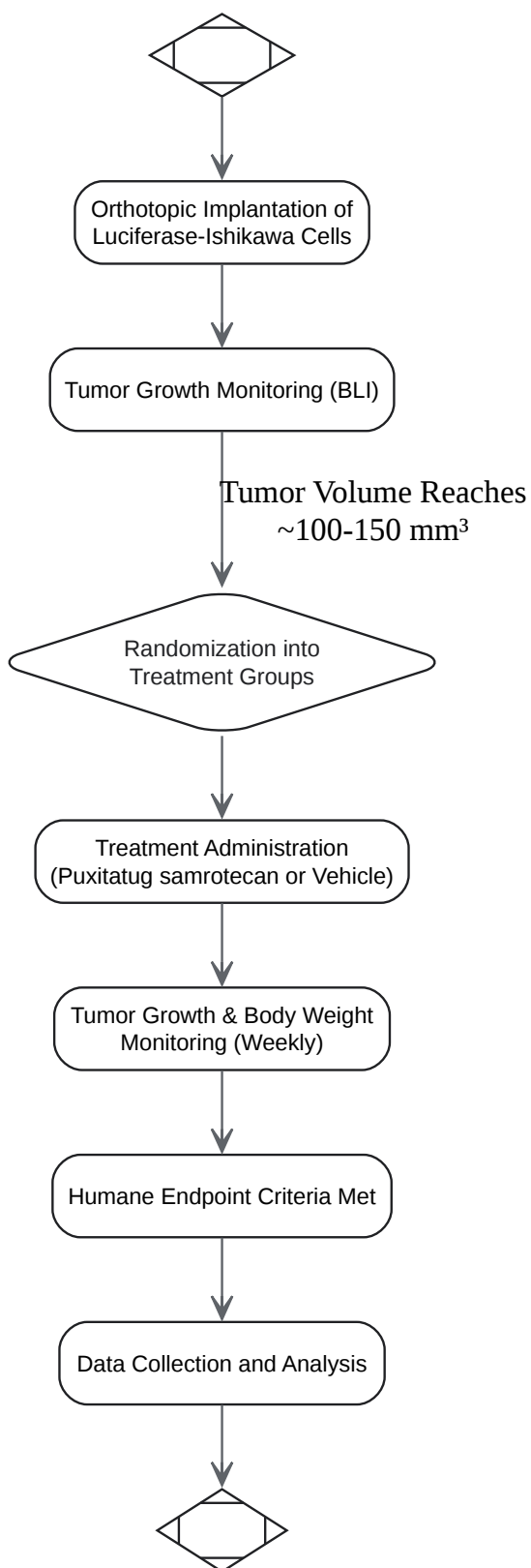
Orthotopic implantation more accurately recapitulates the tumor microenvironment and metastatic potential of endometrial cancer compared to subcutaneous models.[14]

Surgical Procedure:

- Anesthetize the mouse using isoflurane (2-3% for induction, 1-2% for maintenance).
- Place the mouse in a supine position and sterilize the lower abdomen with 70% ethanol and povidone-iodine.
- Make a small midline incision in the lower abdomen to expose the uterine horns.
- Prepare a cell suspension of luciferase-transfected Ishikawa cells in a sterile, serum-free medium (e.g., PBS) at a concentration of  $2.5 \times 10^6$  cells in 20  $\mu$ L.
- Using a 30-gauge needle, carefully inject the cell suspension into the lumen of one uterine horn.[15][16][17]
- Close the abdominal wall and skin with sutures.

- Administer a post-operative analgesic as recommended by the institutional veterinarian.
- Monitor the mice daily for the first week post-surgery for any signs of distress.

## Experimental Design and Dosing



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Caption: Experimental workflow for in vivo efficacy assessment.

**Group Allocation:**

- Group 1 (Vehicle Control): Administered with the vehicle solution (e.g., sterile saline or PBS).
- Group 2 (Puxitug samrotesan): Administered with Puxitug samrotesan at a clinically relevant dose. Based on clinical trial data, doses of 2.0 mg/kg and 2.4 mg/kg have been evaluated.[\[18\]](#)

**Drug Preparation and Administration:**

- Puxitug samrotesan is supplied as a lyophilized powder and should be reconstituted according to the manufacturer's instructions. If specific instructions are unavailable, a common practice is to reconstitute with sterile water for injection and then dilute to the final concentration with sterile saline or PBS.
- Administer the treatment intravenously (IV) via the tail vein once every three weeks (Q3W), mirroring the clinical dosing schedule.[\[18\]](#)

## Efficacy and Toxicity Monitoring

**Tumor Growth:**

- Monitor tumor growth weekly using bioluminescence imaging (BLI).
- Anesthetize the mice and administer D-luciferin (150 mg/kg) intraperitoneally.
- Image the mice 10-15 minutes post-luciferin injection using an in vivo imaging system.
- Quantify the bioluminescent signal (photons/second) from the tumor region of interest (ROI).

**Toxicity Assessment:**

- Measure body weight twice weekly as an indicator of general health.
- Observe the mice daily for clinical signs of toxicity, including changes in posture, activity, grooming, and food/water intake.

**Humane Endpoints:** Euthanize mice if they meet any of the following criteria:

- Tumor burden exceeds 10% of the initial body weight.
- Body weight loss of more than 20%.
- Significant ulceration or necrosis of the tumor.
- Impairment of mobility, breathing, or feeding.
- Moribund state.

## Data Analysis

At the end of the study, collect and analyze the following data:

- Tumor growth curves based on BLI signal intensity.
- Percentage of tumor growth inhibition (TGI).
- Body weight changes over time.
- Survival data (if applicable).

## Data Presentation

Table 1: In Vivo Efficacy of Puxitatug Samrotecan in an Orthotopic Endometrial Cancer Model

| Treatment Group      | Dose (mg/kg) | Dosing Schedule | Mean Tumor Bioluminescence (photons/s) at Day X | Percent Tumor Growth Inhibition (%) | Mean Body Weight Change (%) |
|----------------------|--------------|-----------------|-------------------------------------------------|-------------------------------------|-----------------------------|
| Vehicle Control      | -            | Q3W             | [Insert Data]                                   | -                                   | [Insert Data]               |
| Puxitatug samrotecan | 2.0          | Q3W             | [Insert Data]                                   | [Insert Data]                       | [Insert Data]               |
| Puxitatug samrotecan | 2.4          | Q3W             | [Insert Data]                                   | [Insert Data]                       | [Insert Data]               |

Table 2: Summary of Clinical Trial Data for Puxitatug Samrotecan in Endometrial Cancer

| Dose      | Objective Response Rate (ORR) | Disease Control Rate (DCR) | Median Progression-Free Survival (PFS) |
|-----------|-------------------------------|----------------------------|----------------------------------------|
| 2.0 mg/kg | 34.6%                         | 80.8%                      | 7.0 months                             |
| 2.4 mg/kg | 38.5%                         | 84.6%                      | 7.0 months                             |

Data from the BLUESTAR study presented at the 2025 SGO Annual Meeting. [\[18\]](#)

Table 3: Common Treatment-Related Adverse Events (Grade  $\geq 3$ ) in Clinical Trials

| Adverse Event                                                        | Frequency                          |
|----------------------------------------------------------------------|------------------------------------|
| Decreased Neutrophil Count                                           | [Insert Data from Clinical Trials] |
| Anemia                                                               | [Insert Data from Clinical Trials] |
| Decreased White Blood Cell Count                                     | [Insert Data from Clinical Trials] |
| This data should be collected from published clinical trial results. |                                    |

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